

Application Notes and Protocols: Baeyer-Villiger Oxidation of Cyclobutanone

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Compound of Interest

Compound Name: Cyclobutanone

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This document provides a detailed overview of the Baeyer-Villiger oxidation mechanism as applied to **cyclobutanone**, a critical transformation for the synthesis of γ -butyrolactones. These lactones are valuable intermediates in the synthesis of biologically active natural products and pharmaceuticals.^{[1][2]} This guide includes the reaction mechanism, experimental protocols, quantitative data, and visual diagrams to facilitate its application in a laboratory setting.

Introduction

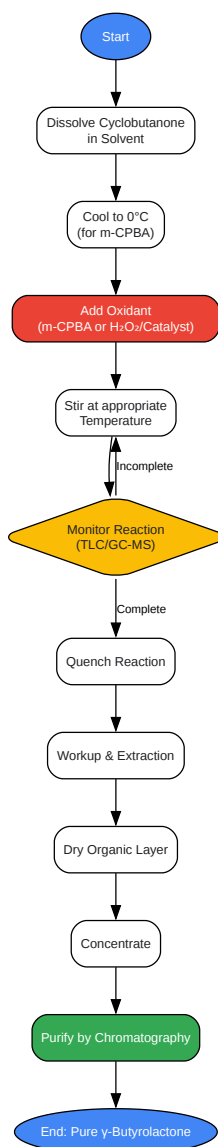
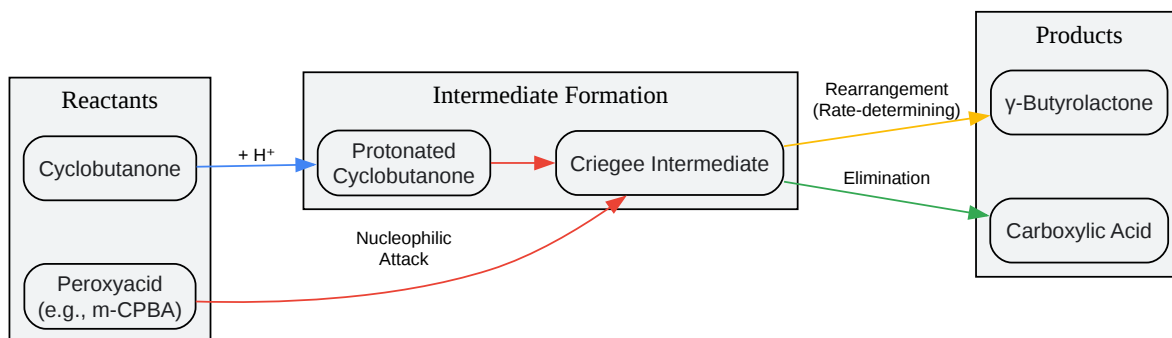
The Baeyer-Villiger (BV) oxidation is a chemical reaction that converts a ketone to an ester or a cyclic ketone to a lactone using a peroxyacid or peroxide as the oxidant.^{[3][4]} First reported by Adolf von Baeyer and Victor Villiger in 1899, this reaction has become a powerful tool in organic synthesis due to its reliability and stereospecificity.^{[3][4]} When applied to **cyclobutanone**, the reaction inserts an oxygen atom between the carbonyl carbon and an adjacent carbon atom, resulting in the formation of γ -butyrolactone, a five-membered ring lactone.^{[1][5]}

Reaction Mechanism

The Baeyer-Villiger oxidation of **cyclobutanone** proceeds through a well-established mechanism involving the formation of a key intermediate known as the Criegee intermediate.^{[3][6]}

The general steps are as follows:

- Protonation of the Carbonyl: The peroxyacid protonates the carbonyl oxygen of **cyclobutanone**, increasing the electrophilicity of the carbonyl carbon.[3][5]
- Nucleophilic Attack: The peroxyacid then acts as a nucleophile, attacking the activated carbonyl carbon to form a tetrahedral intermediate.[5][7]
- Formation of the Criegee Intermediate: This tetrahedral intermediate is also referred to as the Criegee intermediate.[3][8]
- Rearrangement: A concerted rearrangement occurs where one of the alkyl groups attached to the carbonyl carbon migrates to the adjacent oxygen atom of the peroxide group, simultaneously cleaving the weak oxygen-oxygen bond.[3][6] This migration step is the rate-determining step of the reaction.[3] For unsymmetrical ketones, the migratory aptitude generally follows the order: tertiary alkyl > secondary alkyl > aryl > primary alkyl > methyl.[8][9] In the case of **cyclobutanone**, being a symmetrical ketone, either of the adjacent methylene groups can migrate. The stereochemistry of the migrating group is retained during this step.[8]
- Deprotonation: The final step involves the deprotonation of the resulting oxocarbenium ion to yield the stable γ -butyrolactone and a carboxylic acid byproduct.[3]



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References

- 1. Baeyer–Villiger oxidation: a promising tool for the synthesis of natural products: a review - RSC Advances (RSC Publishing) DOI:10.1039/D4RA03914A [pubs.rsc.org]
- 2. researchgate.net [researchgate.net]
- 3. Baeyer–Villiger oxidation - Wikipedia [en.wikipedia.org]
- 4. Baeyer-Villiger Oxidation Reaction [sigmaaldrich.com]
- 5. organicchemistrytutor.com [organicchemistrytutor.com]
- 6. Baeyer-Villiger oxidation: Mechanism & Examples | NROChemistry [nrochemistry.com]
- 7. Baeyer-Villiger Oxidation - Chemistry Steps [chemistrysteps.com]
- 8. jk-sci.com [jk-sci.com]
- 9. Baeyer-Villiger Oxidation [organic-chemistry.org]
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